

Application Notes and Protocols for PROTAC ER α Degradar-10

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Compound of Interest

Compound Name: *ER degrader 10*

Cat. No.: *B15543448*

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a novel class of therapeutic agents designed to harness the cell's natural protein degradation machinery to eliminate disease-causing proteins. PROTAC ER α Degradar-10 is a potent and selective degrader of the Estrogen Receptor alpha (ER α), a key driver in the progression of ER-positive breast cancers. Unlike traditional inhibitors that merely block the function of a target protein, PROTAC ER α Degradar-10 facilitates the ubiquitination and subsequent proteasomal degradation of ER α , offering a promising strategy to overcome resistance to conventional endocrine therapies.^{[1][2]}

These application notes provide detailed information on the solubility of a representative PROTAC ER degrader, Vepdegestrant (ARV-471), and a comprehensive protocol for the preparation of PROTAC ER α Degradar-10 for in vitro cell culture experiments.

Solubility Data

The solubility of PROTAC ER α Degradar-10 is expected to be similar to other ER-targeting PROTACs. The following table summarizes the solubility data for Vepdegestrant (ARV-471), a

well-characterized oral ER PROTAC degrader, which can be used as a reference.^{[3][4][5]} It is highly recommended to use fresh, anhydrous DMSO for preparing stock solutions, as DMSO is hygroscopic and absorbed moisture can reduce the solubility of the compound.

Solvent	Solubility	Molar Concentration	Notes
DMSO	90 - 100 mg/mL	~124 - 138 mM	Sonication may be required to fully dissolve the compound. Use of fresh, anhydrous DMSO is recommended.
Ethanol	Insoluble	-	
Water	Insoluble (Slightly soluble: 0.1-1 mg/ml reported for ARV-471)	-	

Experimental Protocols

Protocol 1: Preparation of PROTAC ER α Degrader-10 Stock Solution

This protocol describes the preparation of a concentrated stock solution of PROTAC ER α Degrader-10 in DMSO.

Materials:

- PROTAC ER α Degrader-10 (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer

- Ultrasonic bath (optional)

Procedure:

- **Equilibration:** Before opening, allow the vial of solid PROTAC ER α Degradar-10 to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Solvent Addition:** Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the solid PROTAC ER α Degradar-10.
- **Mixing:** Tightly cap the vial and vortex for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for a short period. Gentle warming to 37°C may also aid dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure the compound is completely dissolved and the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the PROTAC ER α Degradar-10 stock solution to final working concentrations in cell culture medium.

Materials:

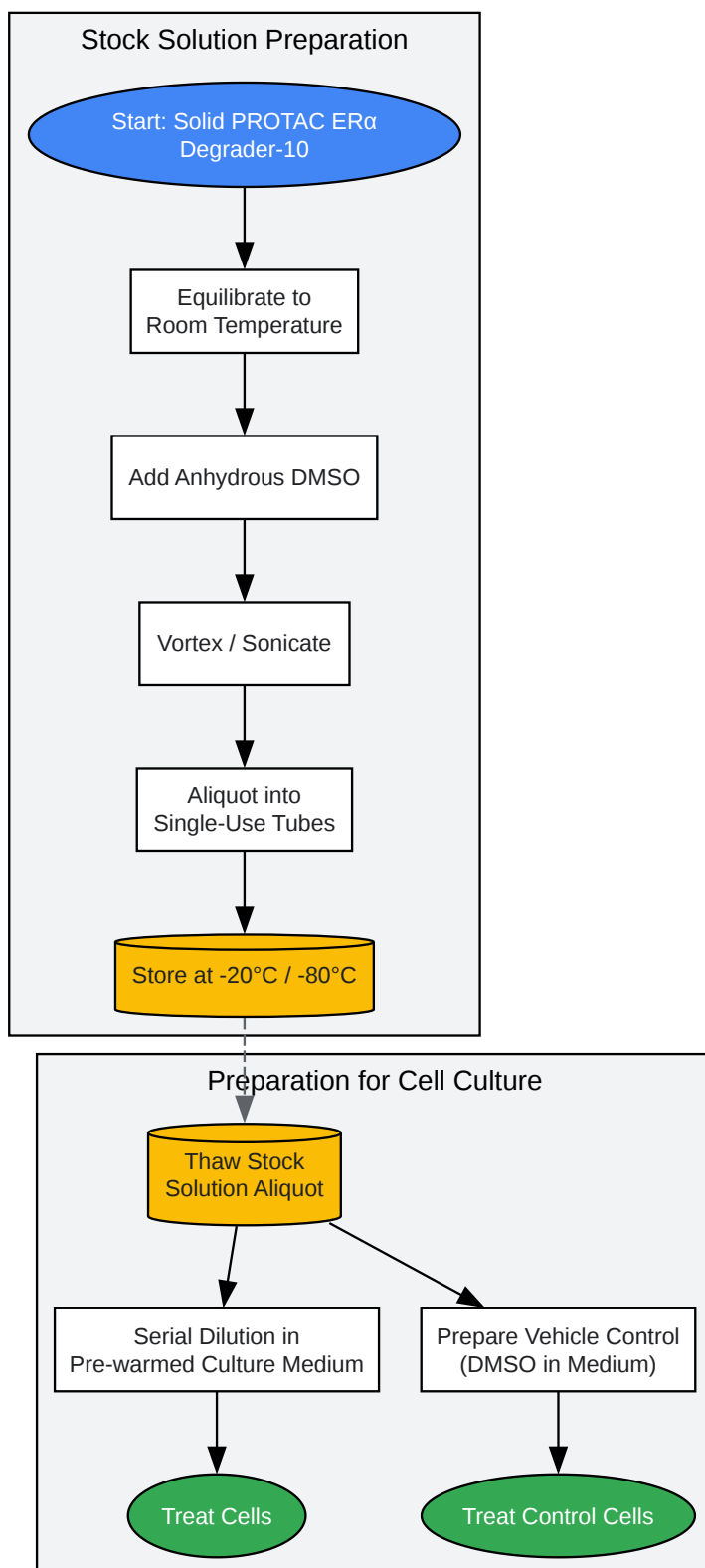
- PROTAC ER α Degradar-10 stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium, pre-warmed to 37°C

- Sterile microcentrifuge tubes or multi-well plates

Procedure:

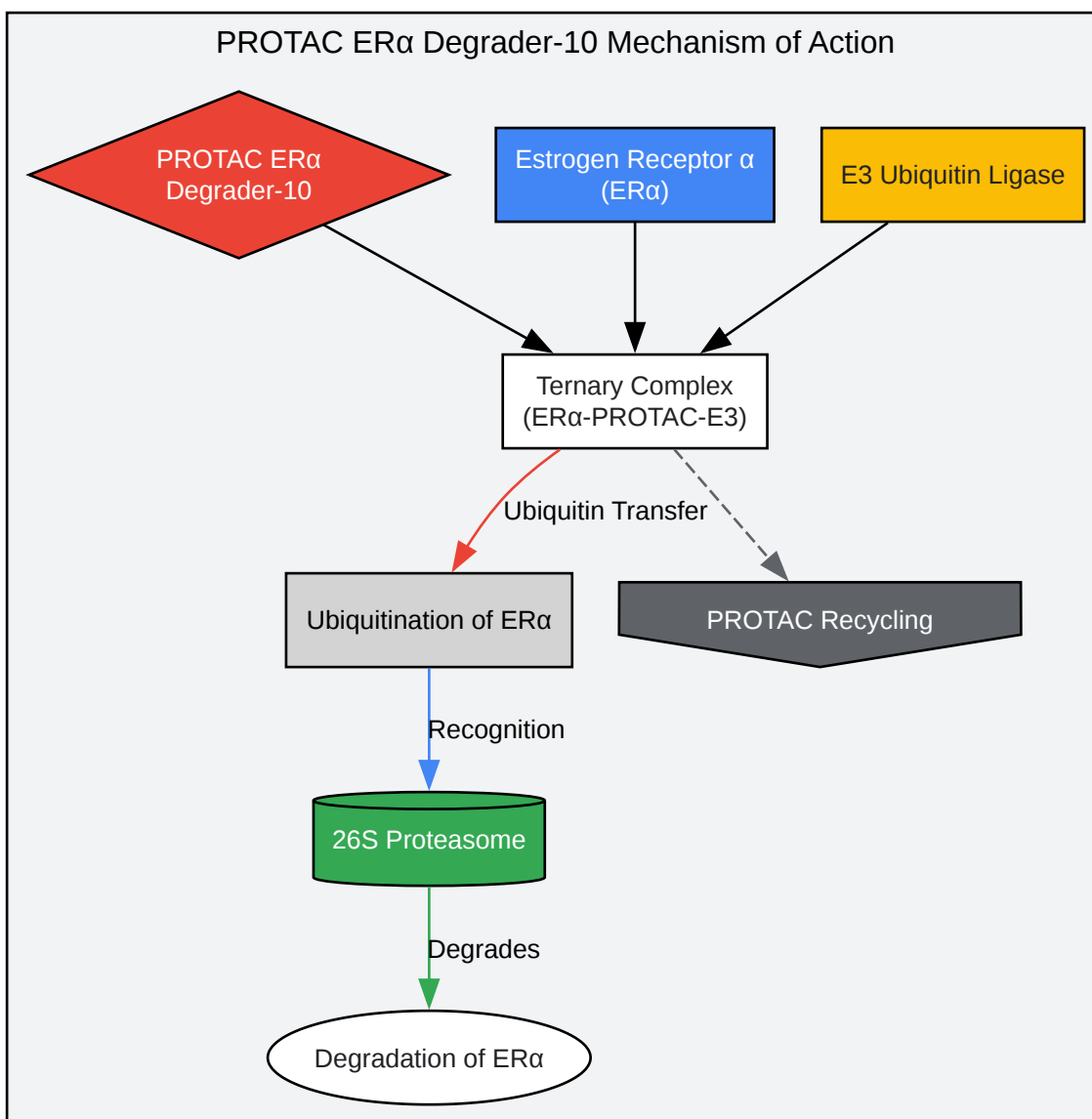
- Thawing Stock Solution: Thaw a single-use aliquot of the PROTAC ER α Degradar-10 stock solution at room temperature.
- Serial Dilutions: Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the PROTAC ER α Degradar-10 treatment group.
- Cell Treatment: Aspirate the existing medium from the cultured cells and replace it with the medium containing the desired final concentrations of PROTAC ER α Degradar-10 or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Visualizations



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Caption: Experimental workflow for preparing PROTAC ERα Degradar-10.



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Caption: General signaling pathway of a PROTAC ER α degrader.

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